

A Comprehensive Guide to the Alternative Chemical Names of Allyl Pelargonate

Author: BenchChem Technical Support Team. **Date:** December 2025

Compound of Interest

Compound Name: *Allyl nonanoate*

Cat. No.: *B1581871*

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For researchers, scientists, and professionals engaged in drug development and chemical analysis, a precise understanding of chemical nomenclature is paramount. Allyl pelargonate, a fragrance and flavoring agent, is known by a variety of synonyms and systematic names across different chemical databases and publications. This technical guide provides an in-depth summary of its alternative chemical names to ensure accurate identification and referencing in experimental and developmental work.

Systematic and Common Names

The nomenclature of a chemical compound is often multifaceted, drawing from systematic naming conventions like those established by the International Union of Pure and Applied Chemistry (IUPAC), as well as common or trivial names that have historical origins. Allyl pelargonate's array of names stems from the two constituent parts of the ester: the allyl group derived from allyl alcohol and the nonanoate (or pelargonate) group derived from nonanoic acid (also known as pelargonic acid).[1]

The most widely accepted and systematic name for this compound is prop-2-en-1-yl nonanoate, as designated by IUPAC.[2] However, the synonym **Allyl nonanoate** is frequently used in commercial and scientific contexts.[3][4][5] The term "pelargonate" is a common name for the nonanoate functional group, leading to the widely recognized name Allyl pelargonate.

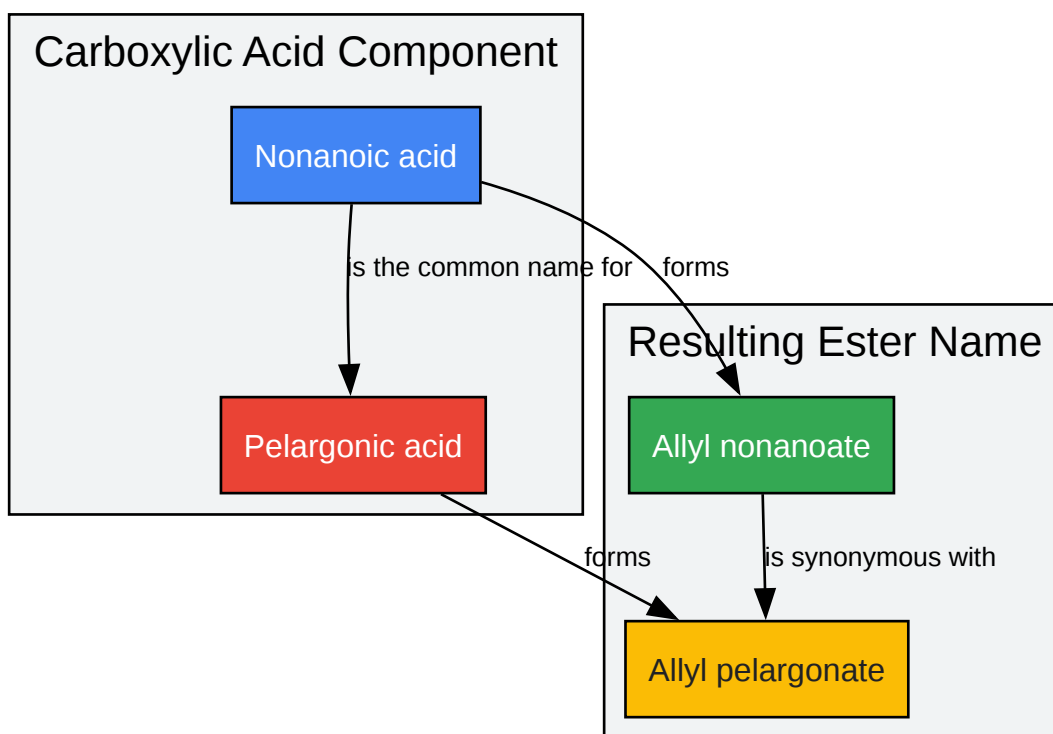
Below is a structured table summarizing the various alternative chemical names for Allyl pelargonate, providing a clear reference for its identification.

Name Type	Alternative Chemical Name	Source/Reference
IUPAC Name	prop-2-en-1-yl nonanoate	FooDB
Common Synonym	Allyl nonanoate	MedChemExpress, NIST WebBook, CAS Common Chemistry, The Good Scents Company, CymitQuimica, US EPA
Common Synonym	Allyl pelargonate	NIST WebBook, CAS Common Chemistry, FooDB, The Good Scents Company, CymitQuimica
Systematic Name	Nonanoic acid, 2-propen-1-yl ester	CAS Common Chemistry, US EPA
Systematic Name	Nonanoic acid, 2-propenyl ester	NIST WebBook, CAS Common Chemistry
Systematic Name	Nonanoic acid, allyl ester	NIST WebBook, CAS Common Chemistry
Systematic Name	Allyl n-nonanoate	NIST WebBook, FooDB
Systematic Name	allyl nonan-1-oate	NIST WebBook, FooDB
Other Name	Pelargonic acid allyl ester	MedChemExpress, CymitQuimica
Other Name	2-Propenyl nonanoate	FooDB
Other Name	2-Propenyl pelargonate	FooDB
Other Name	Allyl nonylate	FooDB
CAS Registry Number	7493-72-3	NIST WebBook, CAS Common Chemistry, CymitQuimica, US EPA

Logical Relationship of Nomenclature

The various names for Allyl pelargonate can be understood through the relationship between the common and systematic naming of its constituent acid. This relationship is visualized in the following diagram.

Nomenclature Relationship for Allyl Pelargonate



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Nomenclature Relationship Diagram

This guide provides a clear and detailed overview of the alternative chemical names for Allyl pelargonate, facilitating accurate communication and information retrieval for scientific and research professionals. The organized presentation of this data is intended to serve as a quick and reliable reference for experimental design, data analysis, and regulatory documentation.

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References

- 1. Pelargonic acid - Wikipedia [en.wikipedia.org]
- 2. Showing Compound Allyl nonanoate (FDB000969) - FooDB [foodb.ca]
- 3. medchemexpress.com [medchemexpress.com]
- 4. Allyl nonanoate [webbook.nist.gov]
- 5. Allyl nonanoate [webbook.nist.gov]
- To cite this document: BenchChem. [A Comprehensive Guide to the Alternative Chemical Names of Allyl Pelargonate]. BenchChem, [2025]. [Online PDF]. Available at: [https://www.benchchem.com/product/b1581871#allyl-pelargonate-alternative-chemical-names]

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